

PF-06422913 solubility DMSO storage conditions

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Compound Focus: PF-06422913

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Challenges of Compound Storage in DMSO

Storing compounds in DMSO is common practice, but it presents significant challenges that can affect bioassay data accuracy. The primary issues include **precipitation** and **chemical degradation** [1].

Precipitation is a major concern, particularly for compounds that are difficult to bioassay. When a precipitate forms, the concentration of the drug in solution becomes uncertain, leading to inaccurate dosing during bioassay plate production [1]. Furthermore, the **time course of precipitation** and the effects of various solvent mixtures are critical factors that need to be managed [1].

Chemical degradation is another critical factor. Research monitoring approximately 7,200 compounds stored as 20-mM DMSO solutions under ambient conditions showed a significant decrease in compound integrity over time [2]. The probability of observing the intact compound was:

- **92% after 3 months**
- **83% after 6 months**
- **52% after 1 year** [2]

This degradation can lead to unreliable screening results if not properly accounted for in storage protocols.

Solubility Assessment Methodologies

Determining solubility is essential for reliable assay results. The two main approaches are kinetic and thermodynamic solubility assays.

Table 1: Comparison of Solubility Assay Types

Assay Type	Primary Use	Key Characteristics	Common Detection Methods
Kinetic Solubility [3] [4]	Early-stage drug discovery, HTS	Fast, uses DMSO stock solutions transferred to aqueous buffer	Nephelometry (light scattering), direct UV/LC-MS after filtration/centrifugation
Thermodynamic Solubility [3] [5]	Lead optimization, formulation	Measures equilibrium solubility of pure powder; more rigorous	Shake-flask method with LC/MS or UV detection after long-term incubation (12-24 hours)

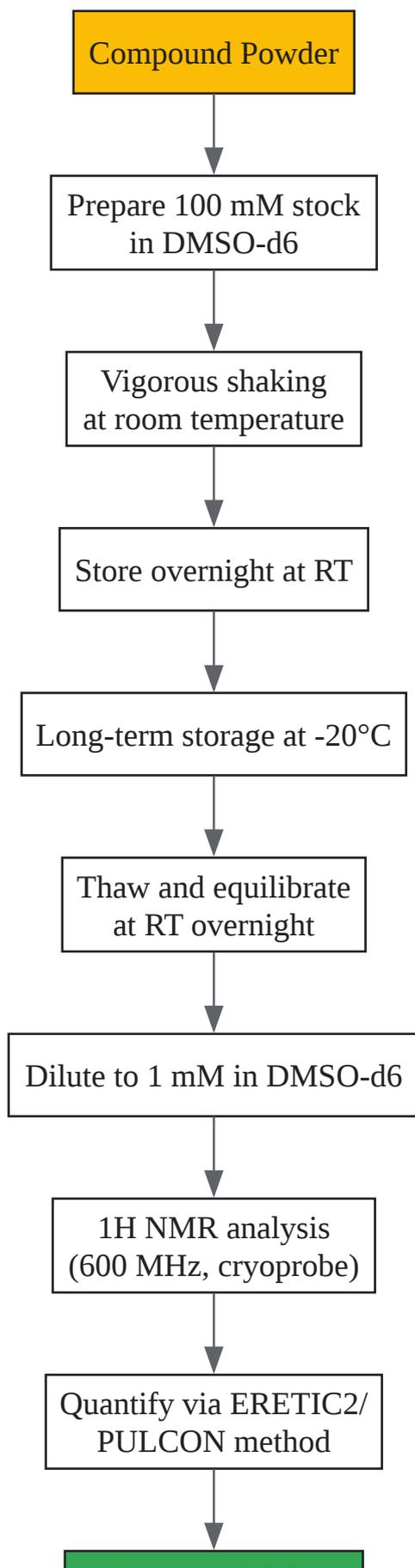
Detailed Kinetic Solubility Protocol

The kinetic solubility assay protocol involves specific steps to ensure accurate results [4]:

- **Preparation:** Dissolve the test compound in DMSO to create a stock solution. Prepare an appropriate aqueous buffer (e.g., PBS).
- **Plate Setup:** Dispense a small volume (e.g., 5 μ L) of the DMSO stock into a microtiter plate.
- **Dilution:** Add buffer to each well to achieve the desired final compound concentration.
- **Incubation:** Mix thoroughly and incubate at a controlled temperature (e.g., 37°C) for a specified time.
- **Measurement:**
 - **Nephelometric Method:** Use a nephelometer to measure light scattering, which indicates undissolved particles.
 - **Direct UV Method:** After incubation, filter the solution to remove undissolved particles, then measure the concentration of the dissolved compound in the filtrate via UV absorbance.

Advanced DMSO Solubility Assessment via NMR

For fragment-based screening where typical sample concentrations are around 1 mM, a precise NMR-based method can be employed [6]. The workflow for this assessment is outlined below:



Classify solubility
(Soluble $\geq 1000 \mu\text{M}$)

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This method uses the ERETIC2 (Electronic Reference to access in vivo Concentrations) software based on the PULCON method for quantification, providing high accuracy with an experimental error estimated at 50 μM [6].

Recommendations for Optimal Storage and Handling

Based on the research findings, here are key recommendations to maximize the probability that compounds remain in solution and are accurately bioassayed:

- **Manage Storage Conditions:** Be aware that room-temperature storage of DMSO solutions leads to significant compound degradation over time. Implement strict inventory management to use compounds within acceptable timeframes [2].
- **Use Cosolvents and Mixtures:** Investigate the effect of various solvent mixtures on precipitation for problematic compounds. Some compounds may remain in solution better with specific cosolvent combinations rather than pure DMSO [1].
- **Employ Resolubilization Techniques:** Develop and validate protocols for resolubilizing compounds that have precipitated to ensure proper drug solution is presented for HTS [1].
- **Prioritize High Purity DMSO:** Use high-purity DMSO (e.g., 99.9%) to minimize contaminants that could affect stability or introduce artifacts in assays [7].

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References

1. Overcoming problems of compound storage in DMSO [pubmed.ncbi.nlm.nih.gov]
2. The effect of room-temperature storage on the stability ... [pubmed.ncbi.nlm.nih.gov]
3. Aqueous Solubility Assay [enamine.net]

4. Kinetic Solubility Assays Protocol [axispharm.com]
5. Automated assays for thermodynamic (equilibrium) ... [sciencedirect.com]
6. DMSO Solubility Assessment for Fragment-Based Screening [mdpi.com]
7. Buy DMSO : Your Essential Guide to Making the Right Choice [dmsol.com]

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